

# Proper Disposal of 2,10-Dodecadiyne: A Procedural Guide

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## Compound of Interest

Compound Name: **2,10-Dodecadiyne**

Cat. No.: **B1219805**

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The proper disposal of **2,10-Dodecadiyne** is a critical component of laboratory safety and environmental responsibility. As a combustible organic compound, it must be treated as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.<sup>[1][2]</sup> The required method of disposal is collection by a licensed hazardous waste management company for incineration or other approved treatment.<sup>[3]</sup>

Laboratory personnel are responsible for the correct identification, segregation, and packaging of **2,10-Dodecadiyne** waste to ensure it is handled safely from the point of generation to its final disposal.<sup>[4][5]</sup> This involves following established protocols for hazardous waste management as mandated by local, regional, and national regulations.<sup>[5]</sup>

## Hazard and Disposal Summary

The following table summarizes key data for the handling and disposal of **2,10-Dodecadiyne**. While the Safety Data Sheet (SDS) under OSHA 2012 may not list specific required hazard pictograms, related combustible alkynes carry classifications that should be considered for prudent handling.<sup>[3][5]</sup>

Parameter	Information	Citation
Chemical Name	2,10-Dodecadiyne	
CAS Number	31699-38-4	<a href="#">[5]</a>
Physical State	Liquid	<a href="#">[5]</a>
GHS Hazard Profile*	Combustible Liquid: (Category 4, H227) Keep away from heat and open flames. Aspiration Hazard: (Category 1, H304) May be fatal if swallowed and enters airways.	<a href="#">[3]</a>
Primary Disposal Route	Collection for an approved hazardous waste disposal plant.	<a href="#">[3]</a>
Prohibited Disposal	Do not dispose down the sink or in regular trash. Evaporation is not an acceptable disposal method.	<a href="#">[6]</a> <a href="#">[7]</a>
Container Type	Use a sturdy, leak-proof container compatible with organic solvents. Plastic is often preferred. Ensure the container can be securely closed.	<a href="#">[7]</a> <a href="#">[8]</a>
Waste Segregation	Segregate as a non-halogenated organic solvent. Do not mix with incompatible waste streams such as acids, bases, or oxidizers.	<a href="#">[4]</a> <a href="#">[9]</a>
Storage Location	Store in a designated and marked Satellite Accumulation Area (SAA) at or near the point of generation. The SAA should	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[10]</a>

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have secondary containment  
to capture any potential leaks.

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Note: GHS Hazard Profile is based on a similar combustible hydrocarbon and should be used as a guideline for safe handling.

## Protocol for Waste Collection and Disposal

This protocol outlines the step-by-step procedure for the safe accumulation and disposal of **2,10-Dodecadiyne** waste in a laboratory setting.

### Materials:

- Appropriate chemical waste container (e.g., plastic solvent carboy)
- Hazardous waste label/tag
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Secondary containment bin

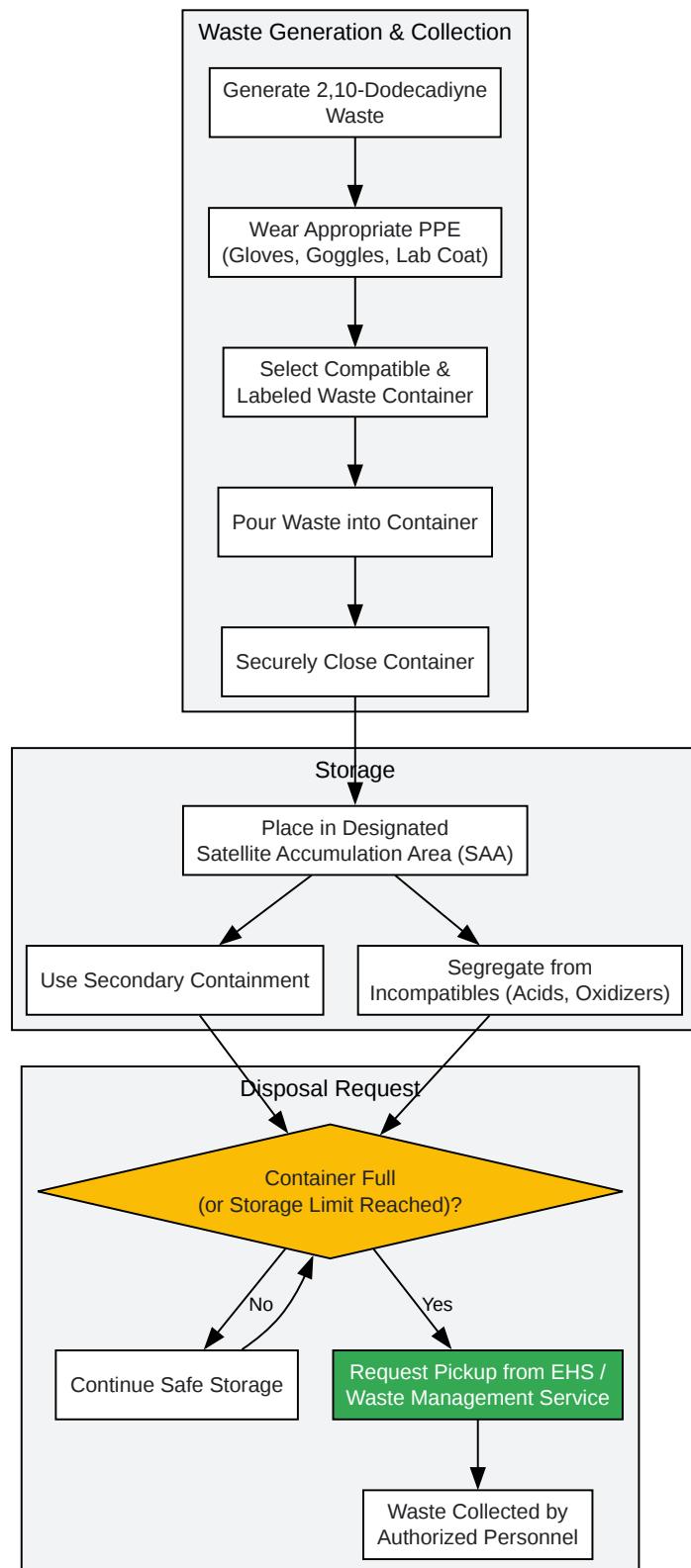
### Procedure:

- Container Preparation:
  - Select a clean, sturdy, and chemically compatible container with a secure screw-top cap.  
[7]
  - Affix a hazardous waste label to the container before adding any waste.[4]
- Waste Collection:
  - While wearing appropriate PPE, carefully pour the **2,10-Dodecadiyne** waste into the designated container.
  - On the hazardous waste label, clearly list "**2,10-Dodecadiyne**" and its percentage in the waste mixture. List all other components, ensuring the total composition equals 100%.[9]

- Keep the waste container securely closed at all times, except when actively adding waste.  
[\[10\]](#)
- Storage in Satellite Accumulation Area (SAA):
  - Place the waste container in a designated SAA. This area must be at or near the point of waste generation.[\[8\]](#)
  - Ensure the container is stored within a secondary containment unit, such as a large plastic tub, to prevent spills from reaching drains.[\[4\]](#)[\[10\]](#)
  - Segregate the **2,10-Dodecadiyne** waste container from incompatible materials like acids, bases, and oxidizers.[\[9\]](#)
- Requesting Disposal:
  - Monitor the level of waste in the container. Do not fill beyond 90% capacity.
  - Once the container is full, or before the storage time limit (typically 12 months for SAAs) is reached, arrange for disposal.[\[8\]](#)
  - Follow your institution's specific procedure to request a pickup from the Environmental Health and Safety (EHS) or a contracted hazardous waste disposal service.[\[6\]](#)[\[10\]](#) This is often done via an online request form or a dedicated waste disposal hotline.[\[7\]](#)[\[10\]](#)
  - Fill in the "full" date on the hazardous waste tag when the container is ready for pickup.[\[6\]](#)
- Handling Empty Containers:
  - A container that previously held **2,10-Dodecadiyne** should be completely emptied, leaving as little residue as possible.[\[6\]](#)
  - Deface or remove the original chemical label and dispose of the empty container as regular trash, unless it held an acutely hazardous "P-listed" waste.[\[6\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **2,10-Dodecadiyne** waste.



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Caption: Workflow for the safe disposal of **2,10-Dodecadiyne** waste.

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